

Application Notes and Protocols for Noformicin

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Compound of Interest

Compound Name: *Noformicin*

Cat. No.: *B086930*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Noformicin, also known as Noformycin, is a natural product isolated from *Nocardia formica*. It is a potent, competitive inhibitor of inducible nitric oxide synthase (iNOS), an enzyme implicated in various inflammatory diseases and pathological conditions. Additionally, **Noformicin** has demonstrated antiviral properties, showing inhibitory effects against several viruses, including Mumps, Newcastle disease, and Influenza A and B viruses.^[1] These dual activities make **Noformicin** a compound of significant interest for further investigation in drug development.

This document provides detailed application notes and protocols for the proper storage, handling, and experimental use of **Noformicin**.

Physicochemical and Biological Properties

A summary of the key physicochemical and biological properties of **Noformicin** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₅ N ₅ O	[2]
Molecular Weight	197.24 g/mol	[2]
CAS Number	155-38-4	[1][3]
IUPAC Name	(2S)-5-amino-N-(3-amino-3-iminopropyl)-3,4-dihydro-2H-pyrrole-2-carboxamide	
Biological Activity	Competitive inhibitor of inducible nitric oxide synthase (iNOS); Antiviral agent	
Mechanism of Action	Competitively inhibits the binding of L-arginine to iNOS.	
Binding Affinity (K _i) for human iNOS	1.3 ± 0.3 μM	
Dissociation Constant (K _d) for iNOS heme group	1.5 ± 0.2 μM	

Proper Storage and Handling

Storage

Proper storage of **Noformicin** is crucial to maintain its stability and biological activity. The following storage conditions are recommended:

Form	Storage Temperature	Duration	Notes
Solid (Powder)	-20°C	Long-term	Protect from moisture.
4°C	Short-term (weeks)		
Stock Solution (-20°C)	-20°C	Up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.
Stock Solution (-80°C)	-80°C	Up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.

Note: For specific product recommendations, always refer to the manufacturer's product information sheet or certificate of analysis.

Solution Preparation

3.2.1. Stock Solution Preparation

- Solvent Selection: **Noformicin** is soluble in aqueous solutions. For cell culture experiments, sterile phosphate-buffered saline (PBS) or cell culture medium can be used. For biochemical assays, a suitable buffer such as Tris-HCl or HEPES can be used.
- Reconstitution:
 - Briefly centrifuge the vial of powdered **Noformicin** to ensure all the powder is at the bottom.
 - Aseptically add the desired volume of sterile solvent to the vial to achieve the desired stock solution concentration (e.g., 10 mM).
 - Gently vortex or sonicate to ensure complete dissolution.

3.2.2. Working Solution Preparation

- Dilute the stock solution to the desired final concentration using the appropriate sterile buffer or cell culture medium immediately before use.

Handling and Safety Precautions

As with any chemical reagent, proper personal protective equipment (PPE) should be worn when handling **Noformicin**.

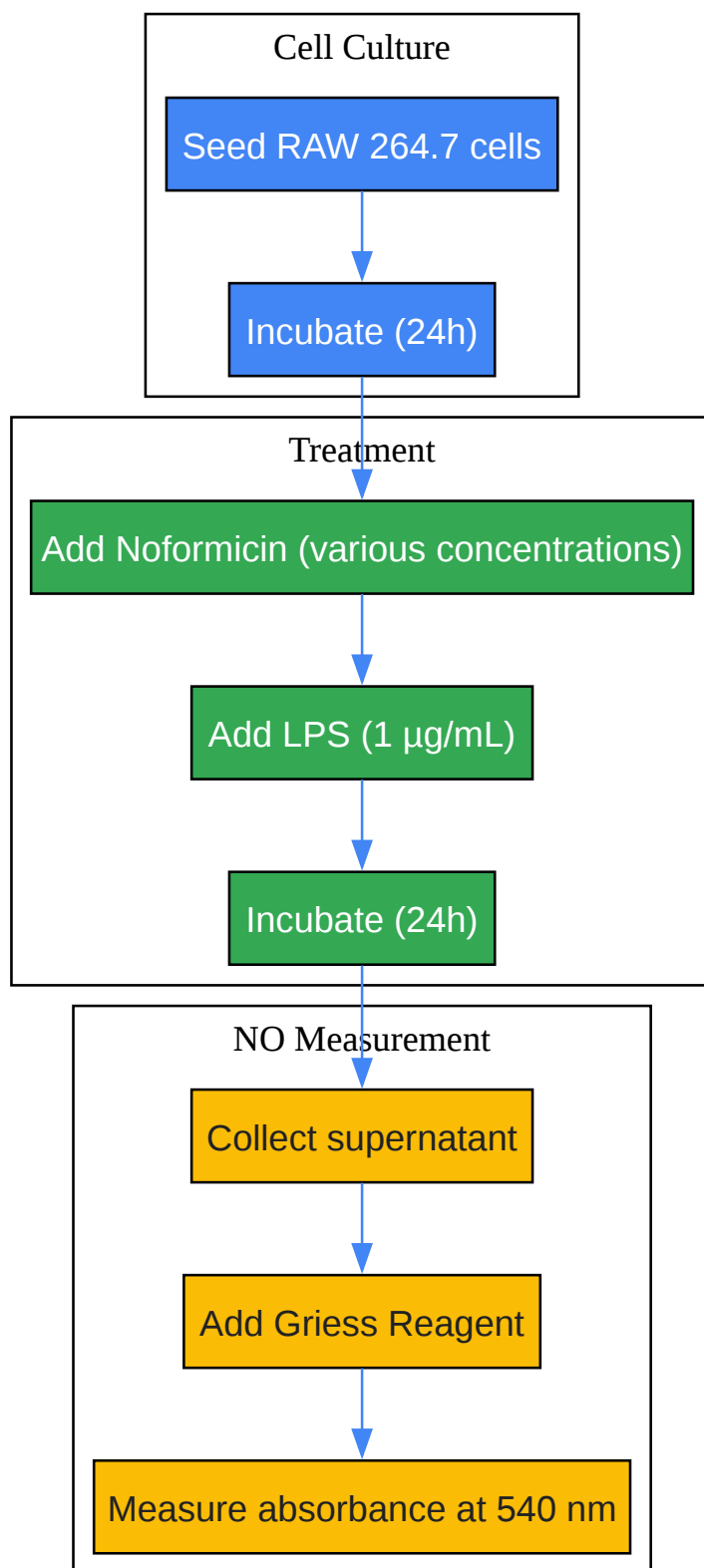
- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
 - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile).
 - Eye Protection: Use safety glasses or goggles.
 - Lab Coat: Wear a lab coat to protect clothing.
- Hygiene: Avoid inhalation, ingestion, and contact with skin and eyes. Wash hands thoroughly after handling.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Experimental Protocols

In Vitro iNOS Inhibition Assay (Griess Assay)

This protocol is designed to determine the inhibitory effect of **Noformicin** on nitric oxide (NO) production in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage cells.

Workflow for iNOS Inhibition Assay:



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Figure 1. Workflow for determining iNOS inhibition by **Noformicin**.

Materials:

- RAW 264.7 macrophage cells
- DMEM (Dulbecco's Modified Eagle Medium) with 10% FBS (Fetal Bovine Serum) and 1% penicillin-streptomycin
- **Noformicin**
- Lipopolysaccharide (LPS) from E. coli
- Griess Reagent (Component A: 1% sulfanilamide in 5% phosphoric acid; Component B: 0.1% N-(1-naphthyl)ethylenediamine dihydrochloride in water)
- Sodium nitrite (NaNO_2) standard
- 96-well cell culture plates

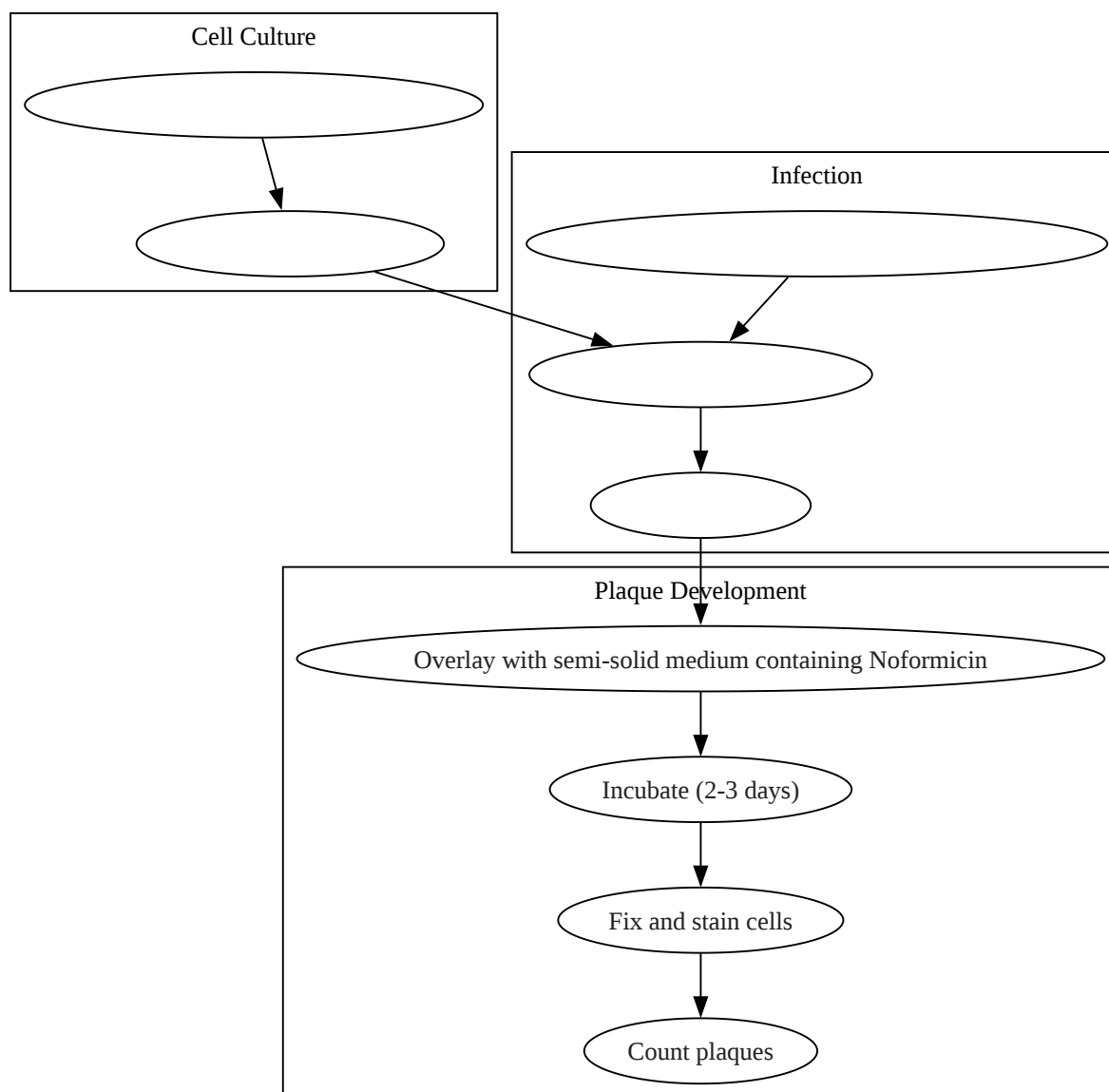
Procedure:

- Cell Seeding: Seed RAW 264.7 cells in a 96-well plate at a density of 5×10^4 cells/well and incubate for 24 hours at 37°C in a 5% CO_2 incubator.
- Treatment:
 - Prepare serial dilutions of **Noformicin** in cell culture medium.
 - Remove the old medium from the cells and add 100 μL of fresh medium containing the desired concentrations of **Noformicin**.
 - Add 10 μL of LPS (1 $\mu\text{g}/\text{mL}$ final concentration) to the appropriate wells to induce iNOS expression. Include a vehicle control (no **Noformicin**) and a negative control (no LPS).
 - Incubate the plate for 24 hours at 37°C in a 5% CO_2 incubator.
- Nitrite Measurement:
 - Prepare a standard curve of sodium nitrite (0-100 μM) in cell culture medium.

- Transfer 50 μ L of the cell culture supernatant from each well to a new 96-well plate.
- Add 50 μ L of Griess Reagent Component A to each well and incubate for 10 minutes at room temperature, protected from light.
- Add 50 μ L of Griess Reagent Component B to each well and incubate for another 10 minutes at room temperature, protected from light.
- Measure the absorbance at 540 nm using a microplate reader.
- Data Analysis:
 - Calculate the nitrite concentration in each sample using the sodium nitrite standard curve.
 - Determine the percentage of iNOS inhibition for each concentration of **Noformicin** compared to the LPS-stimulated vehicle control.
 - Calculate the IC₅₀ value (the concentration of **Noformicin** that inhibits 50% of iNOS activity).

Antiviral Activity Assay (Plaque Reduction Assay)

This protocol is a general method to assess the antiviral activity of **Noformicin** against plaque-forming viruses.



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Figure 3. Inhibition of the Nitric Oxide signaling pathway by **Noformicin**.

By competitively inhibiting the iNOS enzyme, **Noformicin** blocks the conversion of L-arginine to nitric oxide and L-citrulline. This reduction in NO production can modulate downstream signaling pathways that are dependent on NO, such as the activation of soluble guanylate cyclase (sGC) and the subsequent production of cyclic guanosine monophosphate (cGMP). This mechanism underlies its potential therapeutic effects in inflammatory and viral diseases.

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References

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- 2. Noformicin, (+)- | C₈H₁₅N₅O | CID 130797 - PubChem [pubchem.ncbi.nlm.nih.gov]
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